

Application Notes and Protocols: Unraveling the Fungicidal Mechanism of Dicopper Chloride Trihydroxide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Dicopper chloride trihydroxide*

CAS No.: 1306-85-0

Cat. No.: B1250067

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Introduction

Dicopper chloride trihydroxide, often referred to as copper oxychloride or tribasic copper chloride (TBCC), is a widely utilized contact fungicide and bactericide with a long history of effective disease management in agriculture.[1][2][3] Its efficacy stems from the release of copper ions (Cu^{2+}), which exert a multi-site inhibitory action on fungal pathogens.[1][4] This broad-spectrum activity disrupts several vital cellular processes, making the development of resistance a rare occurrence.[4][5] These application notes provide a detailed overview of the mechanism of action of **dicopper chloride trihydroxide**, supported by quantitative data, experimental protocols, and visual diagrams to facilitate further research and development.

Mechanism of Action

The fungicidal activity of **dicopper chloride trihydroxide** is initiated upon its dissolution in the presence of moisture on the plant surface, leading to the gradual release of Cu^{2+} ions.[4]

These ions are the primary active agent and impact fungal cells through a multi-pronged attack:

- **Enzyme Inhibition:** Copper ions have a high affinity for sulfhydryl (-SH), amino (-NH₂), carboxyl (-COOH), and hydroxyl (-OH) groups present in the amino acid residues of proteins. [4] By binding to these functional groups, Cu²⁺ ions disrupt the three-dimensional structure of enzymes, leading to their inactivation. This non-specific enzyme inhibition affects a wide range of metabolic pathways crucial for fungal survival.
- **Disruption of Cell Membrane Integrity:** Copper ions can catalyze the formation of reactive oxygen species (ROS), which leads to the peroxidation of lipids within the fungal cell membrane. This process damages the membrane, altering its fluidity and permeability. The compromised membrane integrity results in the leakage of essential cellular components and ultimately, cell death.
- **Generation of Reactive Oxygen Species (ROS):** Copper ions can participate in Fenton-like reactions, catalyzing the conversion of less reactive oxygen species, such as hydrogen peroxide (H₂O₂), into highly damaging hydroxyl radicals (•OH). These radicals can indiscriminately attack and damage vital biomolecules, including lipids, proteins, and nucleic acids.
- **Interference with Protein Function and DNA:** The binding of copper ions to proteins can lead to their denaturation and loss of function.[4] Furthermore, copper has been shown to interact with DNA, potentially causing damage and interfering with replication and transcription processes.[6]

Quantitative Data

The efficacy of **dicopper chloride trihydroxide** can be quantified by its ability to control specific fungal diseases. The following table summarizes the performance of various copper oxychloride-based fungicides against cucumber downy mildew.

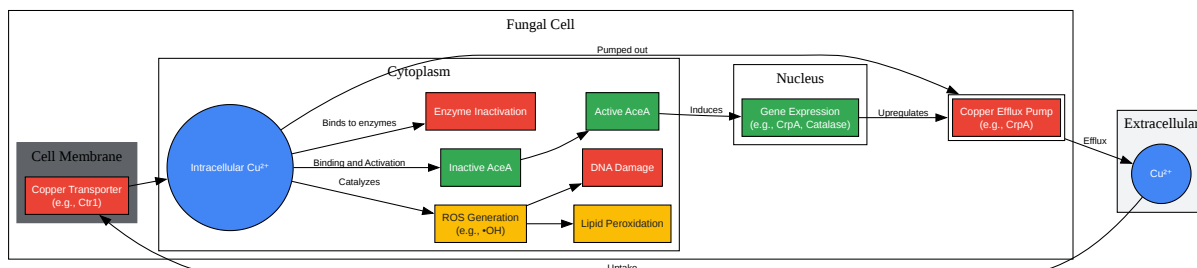
Fungicide Product (Active Ingredient)	Application Rate	Efficacy at 50% Disease Severity (%)	Efficacy at 90% Disease Severity (%)
Copertox® (Copper Oxychloride)	2.5 g/L	67.49	61.3
Oksavit® (Copper Oxychloride)	2.5 g/L	63.8	53.8
Coprox® (Copper Oxychloride)	2.5 g/L	53.8	Not specified

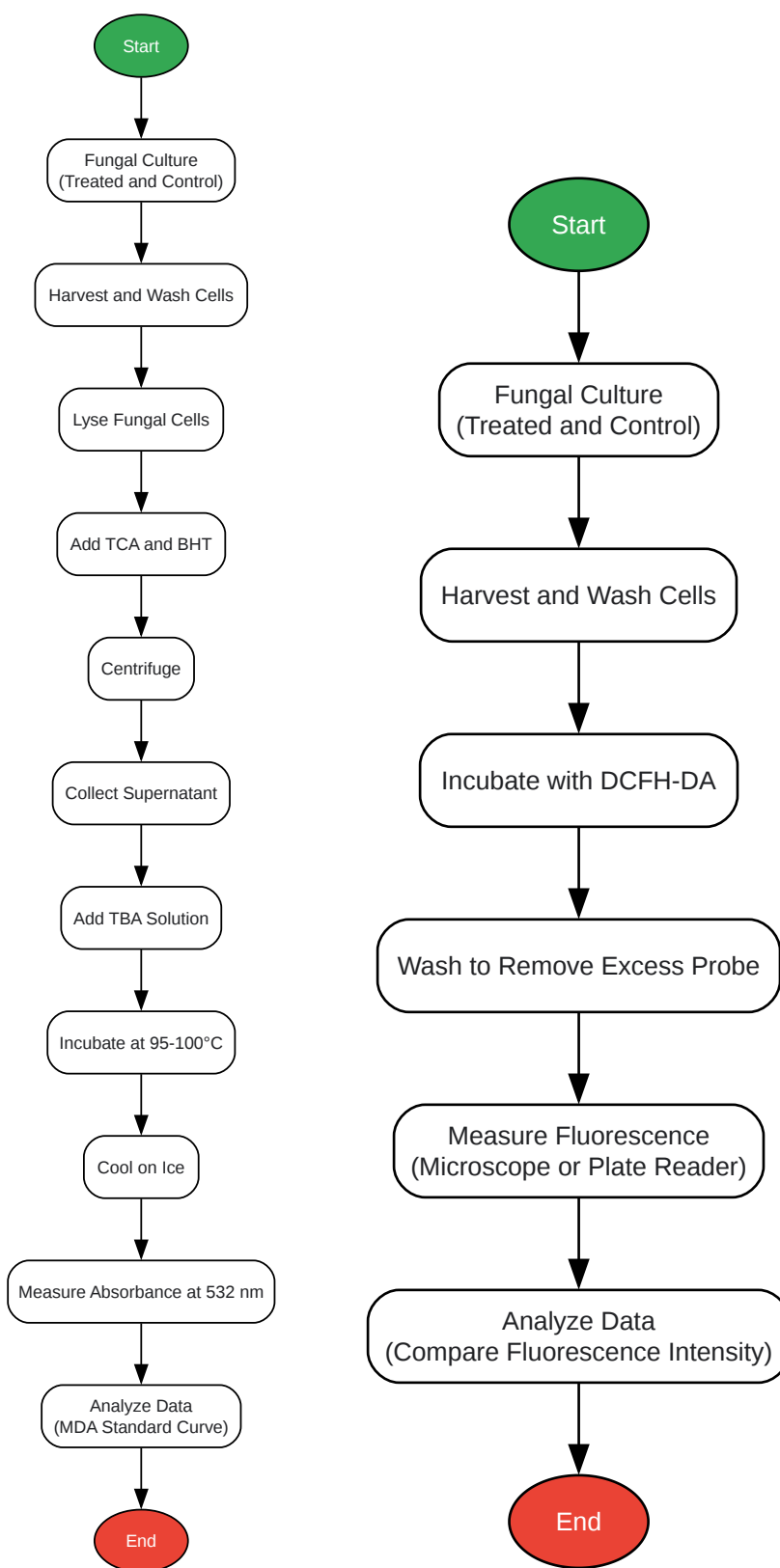
Data adapted from a study on the control of cucumber downy mildew.[5][7]

Signaling Pathways and Cellular Response

The exposure of fungal cells to copper ions triggers a complex transcriptional response aimed at mitigating copper toxicity. This response involves the upregulation of genes responsible for copper detoxification and efflux, as well as those involved in managing oxidative stress.

In the fungal pathogen *Aspergillus fumigatus*, the transcription factor AceA is activated in the presence of high copper concentrations.[8][9] AceA then upregulates the expression of the copper efflux transporter CrpA, which actively pumps copper ions out of the cell.[8][9] Additionally, the expression of copper chaperones and enzymes involved in ROS detoxification, such as catalases and glutathione-S-transferases, is also increased.[9]





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References

- [1. Copper oxychloride \[sitem.herts.ac.uk\]](http://sitem.herts.ac.uk)
- [2. openpr.com \[openpr.com\]](http://openpr.com)
- [3. Copper-based Bactericides and Fungicides | Pacific Northwest Pest Management Handbooks \[pnwhandbooks.org\]](http://pnwhandbooks.org)
- [4. pomais.com \[pomais.com\]](http://pomais.com)
- [5. jcp.modares.ac.ir \[jcp.modares.ac.ir\]](http://jcp.modares.ac.ir)
- [6. researchgate.net \[researchgate.net\]](http://researchgate.net)
- [7. researchgate.net \[researchgate.net\]](http://researchgate.net)
- [8. Transcriptional response of Aspergillus fumigatus to copper and the role of the Cu chaperones - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [9. Transcriptional response of Aspergillus fumigatus to copper and the role of the Cu chaperones - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Application Notes and Protocols: Unraveling the Fungicidal Mechanism of Dicopper Chloride Trihydroxide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1250067/docs#application-notes-and-protocols-unraveling-the-fungicidal-mechanism-of-dicopper-chloride-trihydroxide>]

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